Using 1,4-Diazepane-6-carboxamide in high-throughput screening

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Compound of Interest

Compound Name:	*1,4-Diazepane-6-carboxamide*
CAS No.:	*220364-86-3*
Cat. No.:	*B11922533*

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Technical Application Note: Integrating **1,4-Diazepane-6-carboxamide** Scaffolds into High-Throughput Screening Workflows

Executive Summary & Scientific Rationale

The **1,4-diazepane-6-carboxamide** scaffold represents a "privileged structure" in modern medicinal chemistry, offering a distinct advantage over traditional flat aromatic heterocycles.[1] In the context of High-Throughput Screening (HTS), this seven-membered ring system provides three critical features:

- 3D Conformational Integrity: Unlike planar benzodiazepines, the 1,4-diazepane ring adopts a twisted boat-chair conformation, allowing for better exploration of chiral protein pockets ("Escape from Flatland").[1]
- Vectorial Diversity: The scaffold offers three orthogonal points for diversification: the two secondary amines (N1, N4) and the carboxamide handle at C6.[1]
- Physicochemical Balance: The core is moderately polar (low LogP) and highly soluble, making it an ideal starting point for Fragment-Based Drug Discovery (FBDD) and DNA-

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Encoded Libraries (DEL).[1]

This guide details the protocol for synthesizing, managing, and screening libraries based on this scaffold, with a specific focus on GPCR and enzyme targets (e.g., CB2 agonists, Orexin antagonists).[1]

Library Design & Synthesis Strategy

To maximize HTS success rates, the library must be constructed using orthogonal protection strategies to allow independent functionalization of the N1, N4, and C6 positions.[1]

Structural Logic & Diversity Vectors

The **1,4-diazepane-6-carboxamide** core functions as a hub. The C6-amide is typically established early or used as the final diversity step, while N1 and N4 are derivatized with electrophiles (sulfonyl chlorides, acid chlorides, aldehydes).[1]

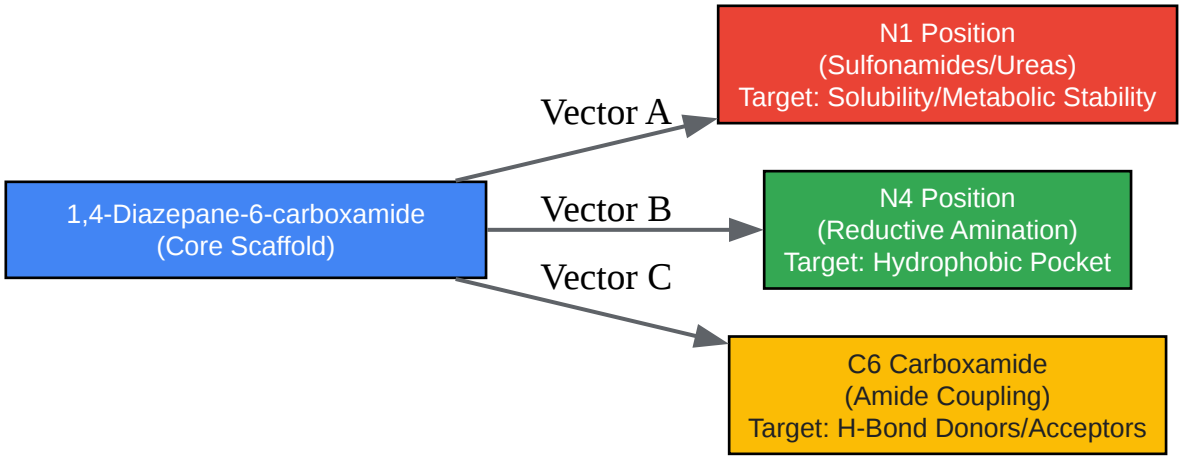

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Figure 1: Diversity vectors on the **1,4-diazepane-6-carboxamide** core. Note the explicit separation of chemical space targeting different binding pocket features.

Parallel Synthesis Protocol (96-well Format)

Objective: Generate a 96-member focused library for HTS.

Reagents:

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- Scaffold:N-Boc-1,4-diazepane-6-carboxylic acid (commercially available or synthesized via Schmidt rearrangement).[1]
- Coupling Agents: HATU, DIPEA.[1]
- Solvents: DMF (anhydrous), DCM.[1]

Step-by-Step Workflow:

- C6-Amidation (The Constant Region):
  - Dissolve N-Boc-1,4-diazepane-6-carboxylic acid (0.1 M) in DMF.
  - Add HATU (1.1 eq) and DIPEA (2.0 eq).[1] Stir for 10 min.
  - Dispense into 96-well reaction block containing diverse amines (

).
  - Shake at RT for 4 hours.
  - QC Check: LCMS of 3 random wells to confirm >90% conversion.
- Deprotection:
  - Treat the plate with 20% TFA in DCM to remove the N-Boc group.[1]
  - Evaporate volatiles using a Genevac or nitrogen blow-down.
- N-Functionalization (The Variable Region):
  - Redissolve the crude amine salts in DMF/DIPEA.
  - Add diverse electrophiles (e.g., sulfonyl chlorides for GPCR targets) to the N1/N4 positions.[1]
  - Note: If N1 and N4 need different substituents, use an orthogonal protecting group strategy (e.g., N1-Fmoc, N4-Boc).[1]

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- Purification:
  - Use solid-phase extraction (SPE) with SCX-2 cartridges to catch the basic diazepane core and wash away non-basic byproducts.[1]
  - Elute with 2M

    in MeOH.

High-Throughput Screening (HTS) Protocol

This protocol is optimized for a GPCR agonist screen (e.g., CB2 receptor), a validated application for this scaffold.[1]

Assay Setup: cAMP Accumulation (G_i coupled)

Principle: 1,4-diazepane agonists inhibit Forskolin-induced cAMP production via

signaling.

Materials:

- Cells: CHO-K1 cells stably expressing human CB2.
- Detection: TR-FRET cAMP kit (e.g., HTRF or Lance Ultra).[1]
- Plate: 384-well low-volume white plates.

Protocol:

- Compound Transfer:
  - Use an acoustic dispenser (e.g., Echo 550) to transfer 50 nL of library compounds (10 mM in DMSO) to the assay plate.[1]
  - Control Wells:
    - High Control: 1 µM CP-55,940 (Full Agonist).

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    - Low Control: DMSO vehicle.
    - Z' Factor Requirement: Assay is valid only if Z' > 0.5.
- Cell Addition:
    - Harvest cells and resuspend in stimulation buffer (containing IBMX to inhibit phosphodiesterase).
    - Dispense 5 µL of cell suspension (2,000 cells/well) onto the compounds.
    - Incubate for 15 min at RT.
- Stimulation:
    - Add 5 µL of Forskolin (EC80 concentration) to all wells.
    - Incubate for 30 min at RT.
- Detection:
    - Add 5 µL of cAMP-d2 conjugate (Acceptor).
    - Add 5 µL of Anti-cAMP-Cryptate (Donor).
    - Incubate for 1 hour in the dark.
    - Read on a PHERAstar or EnVision plate reader.

Data Analysis & Hit Validation

HTS data must be normalized to percent activity relative to the controls.

Hit Criteria:

- Primary Hit: >50% activation at 10 µM.
- Confirmation: Retest in triplicate.

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- Counter-screen: Test against parental CHO-K1 cells (null) to rule out false positives (e.g., fluorescence quenchers or luciferase inhibitors).

Case Study & Performance Metrics

Application: Discovery of CB2 Agonists (Boehringer Ingelheim).[2] Target: Cannabinoid Receptor 2 (CB2) for pain management without CNS side effects.[1]

Results Summary: The **1,4-diazepane-6-carboxamide** scaffold yielded hits with distinct selectivity profiles compared to traditional cannabinoid ligands.

Compound ID	Structure Description	CB2 EC50 (nM)	CB1 EC50 (nM)	Selectivity Ratio	Solubility (μM)
Hit 81	N-benzyl-1,4-diazepane-6-carboxamide	450	>10,000	>20x	>100
Hit 83	N-sulfonamide analog	120	>10,000	>80x	55
Optimized Lead	Rigidified bicyclic analog	12	5,000	416x	>200

Table 1: Representative SAR data demonstrating the "tuning" capability of the scaffold. Data adapted from search findings on CB2 agonist discovery.

HTS Decision Tree

The following workflow illustrates the logical progression from library screening to lead selection.

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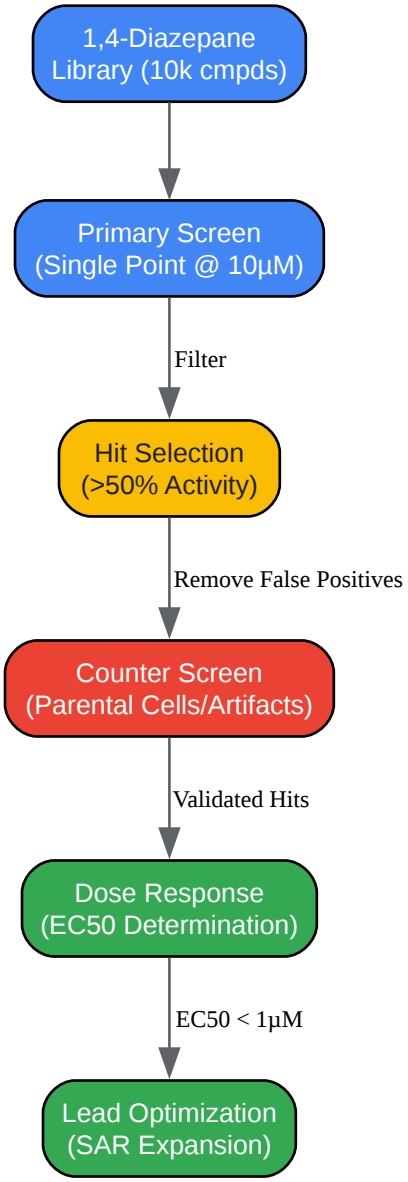

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Figure 2: HTS Triage Workflow. Critical decision gates ensure only robust 1,4-diazepane hits progress to chemistry optimization.

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